

Pemetrexed disodium heptahydrate relative response factor determination

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Compound Focus: Pemetrexed disodium heptahydrate

CAS No.: 357166-29-1

Cat. No.: S548871

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Analytical Control and Properties

For researchers, the core strategy for ensuring drug quality involves controlling impurities using validated analytical methods. The following table summarizes key information on analytical procedures and physicochemical properties from the search results.

Aspect	Key Information	Source / Methodology
Impurity Control	HPLC-UV methods developed for determination of impurities in drug substance and product [1]	Stability-indicating HPLC-UV; UV detection at 250 nm; columns: octadecylsilyl silica gel or base-deactivated octylsilyl silica gel [1] [2]
Response Factor (RRF) Determination	UV relative response factors performed using UV detection in tandem with Charged Aerosol Detection (CAD) or in combination with quantitative NMR [1]	HPLC-UV-CAD and HPLC-UV-NMR ; used for impurity identity verification and response factor determination [1]
Degradation Pathways	Two main pathways in solution: hydrolysis of the amide linkage (low	Stressing studies under heat, light, oxidation, and pH 1-13 conditions

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	pH) and oxidation of the pyrrolopyrimidine 5-member ring [1]	[1]
Physicochemical Properties (BP Monograph)	Freely soluble in water ; pH of 7.5-8.4 for a 56 mg/mL solution; water content: 19.5% to 22.1% [2]	Tests per European Pharmacopoeia (Ph. Eur.) monograph [2]

Experimental Protocols for Impurity Analysis

Based on the search results, here are detailed methodologies for key experiments relevant to purity control.

- **HPLC Method for Related Substances (from BP Monograph) [2]**
 - **Objective:** Separate and quantify specified and unspecified impurities.
 - **Test Solution:** Dissolve 20 mg of the substance in 100.0 mL of water for chromatography.
 - **Reference Solution:** Dilute 1.0 mL of the test solution to 100.0 mL with water, then further dilute 1.0 mL of this solution to 10.0 mL.
 - **Column:** Base-deactivated octylsilyl silica gel (C8), 150 mm x 4.6 mm, 3.5 µm.
 - **Mobile Phase:** Gradient of A (5% acetonitrile in ammonium formate buffer, pH 3.5) and B (30% acetonitrile in ammonium formate buffer, pH 3.5).
 - **Flow Rate:** 1.0 mL/min.
 - **Detection:** UV at 250 nm.
 - **Injection:** 20 µL.
- **Determination of Relative Response Factors (RRFs) [1]**
 - **Objective:** Accurately quantify impurities that have different UV responses than the main active ingredient.
 - **Method 1 (HPLC-UV-CAD):** The HPLC system is connected in series with a UV detector and a Charged Aerosol Detector (CAD). CAD provides a more uniform response independent of chemical structure, allowing for RRF calculation by comparing the UV and CAD signals.
 - **Method 2 (HPLC-UV-NMR):** An Agilent DD2 400 MHz NMR spectrometer is used. Quantitative NMR (qNMR) with specific parameters (e.g., total relaxation delay of 30.1 s, 16 scans) provides absolute concentration data, which is used to determine the UV RRF for impurities.

Visualizing the Purity Control Strategy

The workflow for developing a purity control strategy, as outlined in the research, can be visualized as follows. This diagram illustrates the logical flow from understanding degradation to implementing analytical control.

Clinical and Regulatory Context

To provide a complete picture for your guide, here is important non-analytical context regarding pemetrexed.

- **Therapeutic Indications:** Approved for **malignant pleural mesothelioma** and **non-small cell lung cancer (NSCLC)** of non-squamous histology, in combination with cisplatin or as a monotherapy for maintenance/second-line treatment [3].
- **Clinical Combination & Toxicity:** In real-world safety data, the combination of pembrolizumab + pemetrexed + platinum was associated with a higher risk of renal and urinary disorders, hepatobiliary disorders, and interstitial lung disease compared to pemetrexed + platinum alone [4].
- **Mechanism of Action:** Pemetrexed is a multi-targeted antifolate agent that inhibits key enzymes involved in folate metabolism, such as thymidylate synthase (TS), dihydrofolate reductase (DHFR), and glycinamide ribonucleotide formyltransferase (GARFT) [5].

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